

# Solubility of 2-Fluoro-5-methylaniline in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluoro-5-methylaniline

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-Fluoro-5-methylaniline**, a key intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Due to a lack of specific quantitative solubility data in publicly available literature and chemical databases, this document focuses on providing qualitative solubility information, comparative data for a structural isomer, and a detailed experimental protocol for determining its solubility in various organic solvents.

## Introduction to 2-Fluoro-5-methylaniline

**2-Fluoro-5-methylaniline** (also known as 6-Fluoro-m-toluidine) is an aromatic amine with the chemical formula  $C_7H_8FN$ . Its chemical structure, featuring a fluorine atom and a methyl group on the aniline ring, imparts unique properties that are leveraged in organic synthesis. Understanding its solubility is crucial for reaction optimization, purification processes, and formulation development.

### Physical Properties of 2-Fluoro-5-methylaniline:

| Property         | Value                                       |
|------------------|---|
| CAS Number       | 452-84-6                                    |
| Molecular Weight | 125.14 g/mol                                |
| Appearance       | Clear yellow to brown liquid                |
| Boiling Point    | 80-86 °C at 11 mmHg <a href="#">[1]</a>     |
| Density          | 1.109 g/mL at 25 °C <a href="#">[1]</a>     |
| Refractive Index | n <sub>20/D</sub> 1.533 <a href="#">[1]</a> |

## Solubility Data

### Qualitative Solubility of 2-Fluoro-5-methylaniline

While specific quantitative data is not readily available, chemical suppliers and databases qualitatively describe **2-Fluoro-5-methylaniline** as being soluble in organic solvents. This general solubility is a key characteristic that facilitates its use in a variety of chemical reactions and applications.

### Comparative Solubility Data of Isomer: 5-Fluoro-2-methylaniline

To provide some context for researchers, limited solubility data for a structural isomer, 5-Fluoro-2-methylaniline (CAS No. 367-29-3), is presented below. It is important to note that while structurally similar, the solubility of isomers can vary.

| Solvent | Solubility                    |
|---------|-------------------------------|
| Water   | Insoluble <a href="#">[2]</a> |

A calculated Log<sub>10</sub> of water solubility in mol/L for 5-Fluoro-2-methylaniline is -1.91, indicating low aqueous solubility.

### Experimental Protocol for Solubility Determination

This section outlines a detailed methodology for determining the quantitative solubility of **2-Fluoro-5-methylaniline** in various organic solvents. This protocol is based on the isothermal shake-flask method, a widely accepted technique for solubility measurement.

## Safety Precautions

**2-Fluoro-5-methylaniline** is a hazardous substance. Adherence to safety protocols is mandatory.

- Hazard Codes: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[1\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. Work in a well-ventilated fume hood.[\[1\]](#)
- Handling: Avoid inhalation of vapors and contact with skin and eyes.

## Materials and Equipment

- **2-Fluoro-5-methylaniline** ( $\geq 98\%$  purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, dichloromethane, ethyl acetate, toluene, hexane) of analytical grade
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

- Syringe filters (e.g., 0.45 µm PTFE)

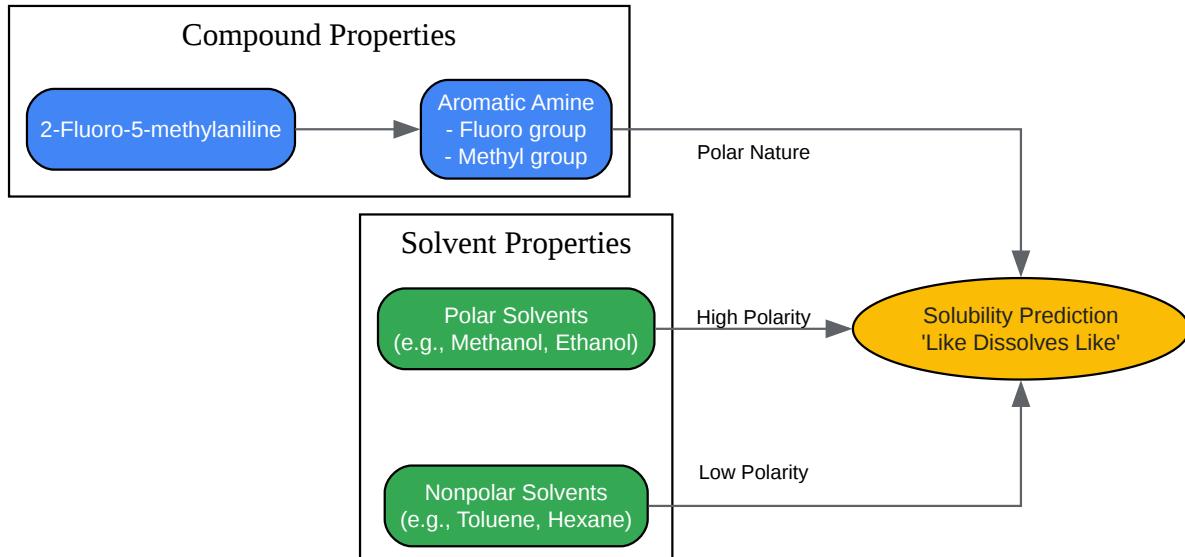
## Experimental Procedure

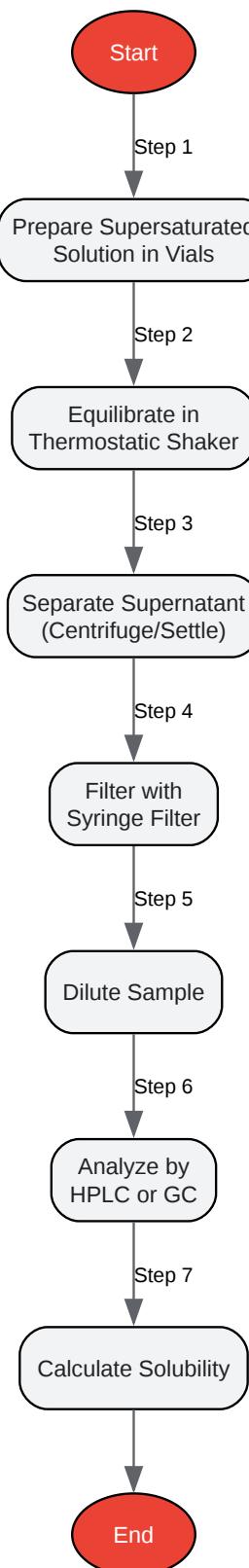
- Preparation of Saturated Solutions:
  - Add an excess amount of **2-Fluoro-5-methylaniline** to a series of vials, each containing a known volume of a different organic solvent. The excess solid ensures that a saturated solution is formed.
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
  - Equilibrate the samples for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium solubility is reached. The equilibration time should be determined experimentally by taking measurements at different time points until the concentration remains constant.
- Sample Separation:
  - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pipette.
  - Filter the withdrawn sample through a syringe filter to remove any undissolved microparticles.
- Analysis:
  - Accurately dilute the filtered saturated solution with the respective solvent to a concentration within the calibration range of the analytical method.
  - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **2-Fluoro-5-methylaniline**.
  - Prepare a calibration curve using standard solutions of **2-Fluoro-5-methylaniline** of known concentrations in each solvent.

- Data Calculation:
  - Calculate the solubility of **2-Fluoro-5-methylaniline** in each solvent using the determined concentration and the dilution factor.
  - Express the solubility in appropriate units, such as g/100 mL, mol/L, or mole fraction.

## Visualizations

The following diagrams illustrate the key logical and experimental workflows described in this guide.



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## References

- 1. 2-Fluoro-5-methylaniline 99 452-84-6 [sigmaaldrich.com]
- 2. 5-Fluoro-2-methylaniline CAS#: 367-29-3 [m.chemicalbook.com]
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